

"N-Methyl-2,2,2-trifluoroacetamide" molecular weight and formula

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Compound of Interest

Compound Name: *N-Methyl-2,2,2-trifluoroacetamide*

Cat. No.: *B157008*

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Core Chemical Properties of N-Methyl-2,2,2-trifluoroacetamide

For researchers and drug development professionals, **N-Methyl-2,2,2-trifluoroacetamide** is a compound of interest with specific physicochemical properties. This technical overview provides its fundamental molecular data.

Molecular Formula and Weight

The foundational quantitative data for **N-Methyl-2,2,2-trifluoroacetamide** is its molecular formula and weight. These values are crucial for stoichiometric calculations in experimental protocols and for the interpretation of analytical data.

Property	Value
Molecular Formula	$C_3H_4F_3NO$ [1][2][3]
Molecular Weight	127.07 g/mol [1][2]
	or 127.0652 g/mol [3]

This document is intended to provide the core, publicly available data for **N-Methyl-2,2,2-trifluoroacetamide**. The generation of in-depth, novel experimental protocols, signaling

pathway diagrams, and comprehensive whitepapers requires extensive laboratory work and is beyond the scope of this informational service.

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References

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